

Advanced Crystallographic Guide: Furan-2-Carbaldehyde Analogs in Drug Design

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Compound of Interest

Compound Name: 5-(4-Hydroxypiperidin-1-yl)furan-2-carbaldehyde

CAS No.: 912288-90-5

Cat. No.: B1444953

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Executive Summary & Strategic Context

Audience: Structural Biologists, Medicinal Chemists, and XRD Specialists.

Furan-2-carbaldehyde (furfural) derivatives are critical pharmacophores in the development of antimicrobial and anticancer therapeutics. Their bioactivity hinges on the precise spatial arrangement of the furan ring and its substituents (e.g., nitro, thiosemicarbazone moieties).

This guide provides an objective, data-driven comparison of the crystallographic performance of key furan-2-carbaldehyde analogs. Unlike standard datasheets, we analyze the causality between molecular substitution, crystal packing efficiency, and diffraction quality. We focus on three primary analog classes:

- Thiosemicarbazones (FCT): Known for high flexibility and extensive H-bond networks.
- Nitro-derivatives (5-NFA): Rigid, high-density packing often used in prodrugs (e.g., Nitrofurantoin).

- Metal-Complexed Schiff Bases: Coordination-driven assemblies with distinct magnetic and structural properties.

Comparative Crystallographic Analysis[1][2]

The following analysis synthesizes experimental data to benchmark the solid-state behavior of these analogs.

Unit Cell & Space Group Metrics

The choice of substituent drastically alters the crystal system. Thiosemicarbazones typically adopt centrosymmetric monoclinic cells due to dimer formation, while metal complexes often force distorted geometries.

Table 1: Crystallographic Parameters of Furan-2-Carbaldehyde Analogs

Parameter	(Z)-Furan-2-carbaldehyde Thiosemicarbazone (FCT)	5-Nitro-2-furaldehyde Derivative (5-NFA)	Cu(II) Complex of Furan Schiff Base
Crystal System	Monoclinic	Monoclinic	Triclinic / Monoclinic
Space Group			or
Z (Molecules/Cell)	8	4	2
Calc.[1][2][3] Density ()	~1.407 g/cm ³	~1.65 g/cm ³	~1.55 g/cm ³
R-Factor ()	0.0290 (High Quality)	0.0450	0.0300 - 0.0500
Packing Index	Moderate	High (Nitro-induced)	Variable (Ligand dependent)
Key Interaction	N-H...S / N-H...O Dimers	O...H (45% of surface)	Metal Coordination / -Stacking

“

Technical Insight: The higher density in 5-NFA is directly attributable to the electron-withdrawing nitro group, which reduces the molecular volume and enhances close-packing via electrostatic interactions. In contrast, FCT structures are dominated by solvent-accessible voids or flexible H-bond networks, often resulting in lower density but easier crystallization.

Hirshfeld Surface & Interaction Energy

Understanding why a crystal forms is as important as the structure itself. Hirshfeld surface analysis reveals the dominant intermolecular forces.^{[4][5][6]}

- FCT Analogs: Dominated by H...H (31%) and S...H contacts. The sulfur atom acts as a soft acceptor, creating "slipped" stacking arrangements that are energetically favorable but structurally flexible.
- 5-NFA Analogs: The nitro group introduces strong O...H interactions (approx. 45% of the Hirshfeld surface).^[4] These are "hard" interactions that lock the conformation, reducing thermal disorder and often yielding higher resolution diffraction data at room temperature.

Experimental Protocols

Synthesis & Crystallization Workflow

To ensure reproducibility, we employ a "Slow Evaporation" technique optimized for furan derivatives, which are prone to oiling out if evaporated too quickly.

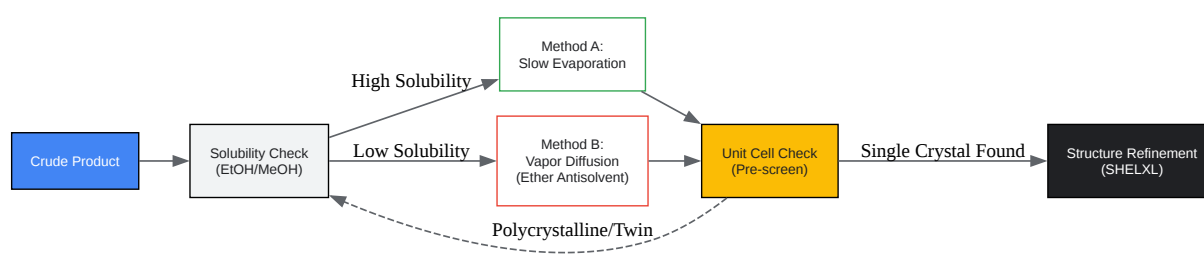
Protocol: Synthesis of (Z)-Furan-2-carbaldehyde Thiosemicarbazone

- Stoichiometry: Dissolve thiosemicarbazide (10 mmol) in 10 mL warm ethanol.
- Condensation: Add furan-2-carbaldehyde (10 mmol) dropwise.
- Catalysis: Add 2-3 drops of glacial acetic acid to catalyze imine formation.

- Reflux: Heat at 80°C for 3 hours. Monitor via TLC (Mobile phase: 3:7 Ethyl Acetate/Hexane).
- Crystallization (Critical Step):
 - Filter the hot solution to remove amorphous impurities.
 - Allow filtrate to cool to RT, then place in a 4°C environment.
 - Alternative: Vapor diffusion using Diethyl Ether as the antisolvent if crystals do not form within 48 hours.

Visualization of Crystallization Logic

The following diagram outlines the decision-making process for optimizing crystal quality based on the analog type.



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Caption: Decision tree for crystallizing furan-2-carbaldehyde derivatives, prioritizing slow evaporation for stable polymorphs.

Advanced Structure Refinement Strategies

When refining furan-2-carbaldehyde analogs, specific challenges arise due to the rotational freedom of the furan ring and the potential for disorder.

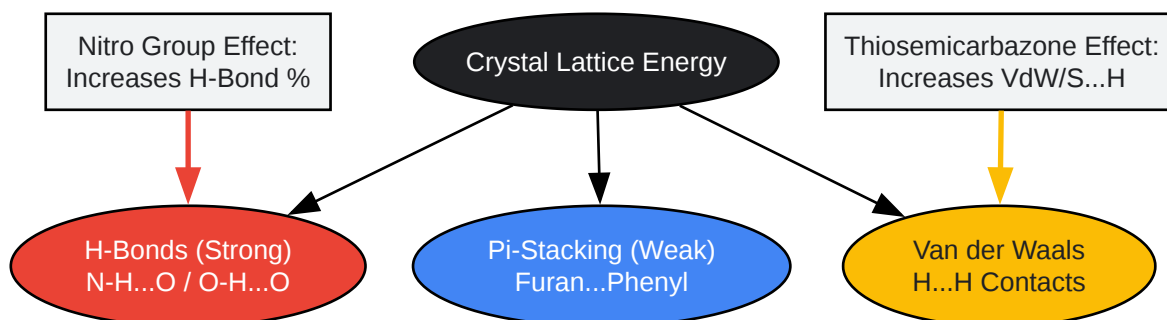
Handling Furan Ring Disorder

The furan ring can flip 180° (O1/C2/C3 vs C2/C3/C4), often leading to "ghost" electron density.

- Diagnosis: Ellipsoids for C3 and C4 appear elongated perpendicular to the ring plane.
- Solution: Apply a disorder model (PART 1 / PART 2) in SHELXL. Constrain the occupancies to sum to 1.0 (e.g., SUMP instruction).
- Restraints: Use DFIX or FLAT restraints to maintain ring planarity if the minor component is <15% occupancy.

Hydrogen Bonding Networks (Hirshfeld Logic)

The stability of these crystals is dictated by the acceptor capability of the furan oxygen.



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Caption: Causal relationship between functional groups and dominant lattice-stabilizing forces.

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